

# Application Notes and Protocols for 2,3-Dichlorobutanal in Industrial Processes

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## Compound of Interest

Compound Name: 2,3-Dichlorobutanal

Cat. No.: B13803849

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Disclaimer: **2,3-Dichlorobutanal** is a reactive chemical intermediate and not a conventional industrial solvent. The following application notes describe its potential use as a reactive solvent in specialized synthetic processes. The protocols provided are illustrative and require thorough experimental validation and safety assessment prior to implementation.

## Introduction: The Role of 2,3-Dichlorobutanal as a Reactive Solvent

**2,3-Dichlorobutanal** (CAS No. 55775-41-2) is a chlorinated aldehyde primarily utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its chemical structure, featuring both a reactive aldehyde group and two chlorine-substituted carbons, makes it a versatile building block for complex organic molecules.<sup>[1]</sup> While its use as a general-purpose solvent is limited due to its reactivity and potential hazards, these very characteristics can be leveraged in specific industrial applications where the solvent also participates in the reaction.<sup>[2][3]</sup>

This document outlines the potential application of **2,3-Dichlorobutanal** as a reactive solvent, where it serves not only as the reaction medium but also as a reactant, contributing its carbon backbone to the final product. This approach can lead to process intensification by reducing the number of synthetic steps and minimizing solvent waste.

## Physicochemical Properties

A comprehensive, experimentally verified dataset for **2,3-Dichlorobutanal** is not readily available in the literature. The following table summarizes available and estimated data to guide its potential application.

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Cl <sub>2</sub> O	[2][4]
Molecular Weight	140.99 g/mol	[1][5][6]
CAS Number	55775-41-2	[1][2][4]
IUPAC Name	2,3-dichlorobutanal	[1][6]
Appearance	Colorless liquid with a pungent odor (reported)	[2]
Boiling Point	189.51°C (estimate)	[2][7]
Density	1.2666 g/cm <sup>3</sup> (estimate)	[2]
Flash Point	60.8°C	[2]
Vapor Pressure	1.86 mmHg at 25°C	[2]
Refractive Index	1.4618 (estimate)	[2][7]
Solubility	Data not available, likely soluble in common organic solvents.	[2]

## Application Note: Synthesis of Substituted Tetrahydrofurans

This application note details a hypothetical industrial process for the synthesis of 2-(1,2-dichloroethyl)-tetrahydrofuran derivatives. In this process, **2,3-Dichlorobutanal** acts as both the solvent and the electrophilic aldehyde component in a Prins-type cyclization reaction with a homoallylic alcohol.

### Reaction Scheme:

The reaction involves the acid-catalyzed addition of a homoallylic alcohol to the aldehyde group of **2,3-Dichlorobutanal**, followed by cyclization to form the tetrahydrofuran ring. The dichlorinated side chain remains intact, providing a handle for further functionalization.

## Experimental Protocol: Acid-Catalyzed Cyclization

Objective: To synthesize a 2-(1,2-dichloroethyl)-tetrahydrofuran derivative using **2,3-Dichlorobutanal** as a reactive solvent.

### Materials:

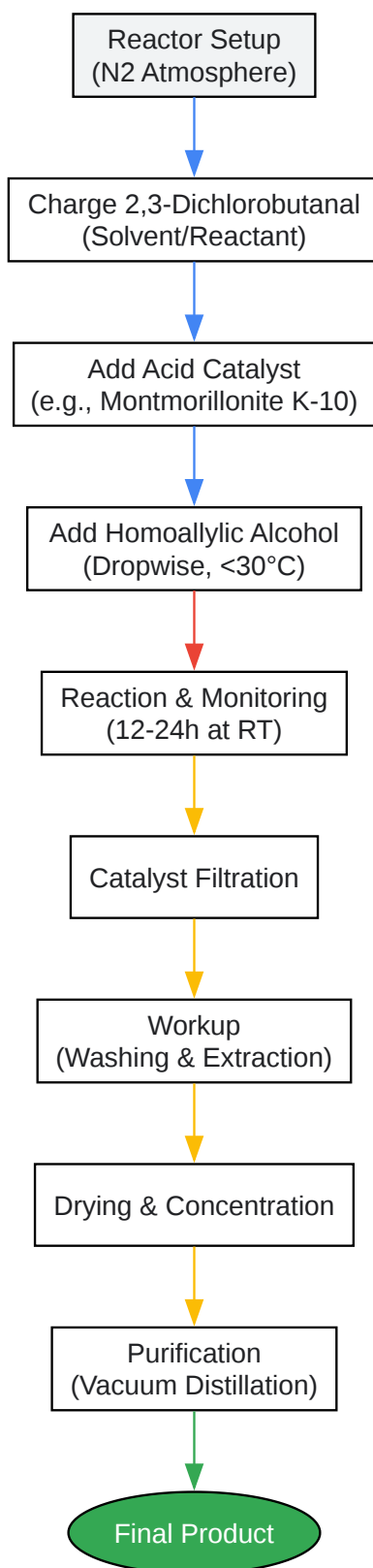
- **2,3-Dichlorobutanal** (reagent grade, >95%)
- Homoallylic alcohol (e.g., 3-buten-1-ol)
- Acid catalyst (e.g., Montmorillonite K-10 clay or Amberlyst-15 resin)
- Anhydrous sodium sulfate
- Dichloromethane (for workup)
- Saturated sodium bicarbonate solution
- Standard laboratory glassware for inert atmosphere reactions
- Filtration and evaporation equipment

### Procedure:

- **Reactor Setup:** A 500 mL glass reactor is equipped with a mechanical stirrer, a thermometer, and a nitrogen inlet. The reactor is charged with **2,3-Dichlorobutanal** (250 mL, acting as solvent and reactant).
- **Catalyst Addition:** The acid catalyst (e.g., Montmorillonite K-10, 10 g) is added to the stirred **2,3-Dichlorobutanal**.

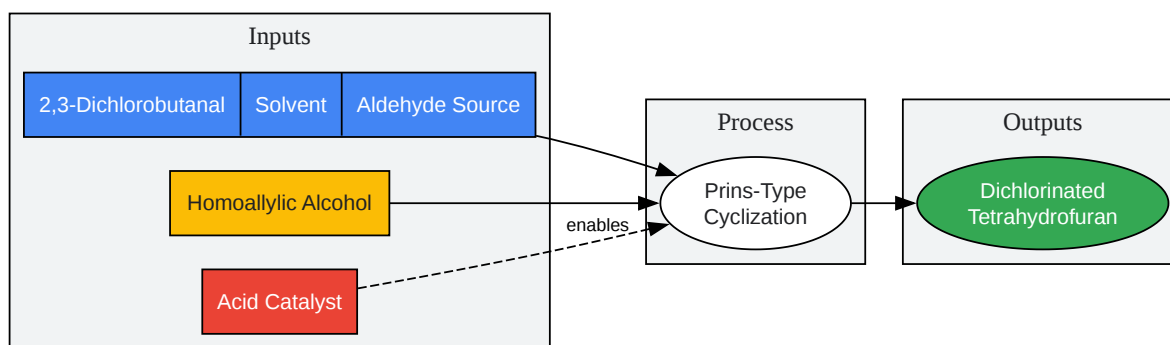
- **Reactant Addition:** The homoallylic alcohol (e.g., 3-buten-1-ol, 0.5 mol) is added dropwise to the reactor over 30 minutes, maintaining the internal temperature below 30°C.
- **Reaction:** The mixture is stirred at room temperature for 12-24 hours. The reaction progress is monitored by Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- **Catalyst Removal:** Upon completion, the solid acid catalyst is removed by filtration.
- **Workup:** The filtrate, containing the product and excess **2,3-Dichlorobutanal**, is transferred to a separatory funnel. Dichloromethane (100 mL) is added, and the organic phase is washed with saturated sodium bicarbonate solution (2 x 100 mL) and then with brine (1 x 100 mL).
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent (dichloromethane and excess **2,3-Dichlorobutanal**) is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by vacuum distillation or column chromatography to yield the desired 2-(1,2-dichloroethyl)-tetrahydrofuran derivative.

## Visualizations



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Caption: Experimental workflow for tetrahydrofuran synthesis.



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Caption: Logical relationship of components in the reaction.

## Safety and Handling

Chlorinated solvents and aldehydes pose significant health and environmental risks.[3][8] **2,3-Dichlorobutanal** is expected to be toxic and an irritant to the skin, eyes, and respiratory system.[2] All handling must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Due to its environmental persistence, disposal must follow local regulations for hazardous chemical waste.[2] A thorough risk assessment should be conducted before undertaking any experimental work.

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## References

- 1. Buy 2,3-Dichlorobutanal | 55775-41-2 [smolecule.com]
- 2. Cas 55775-41-2,2,3-DICHLOROBUTANAL | lookchem [lookchem.com]

- 3. ecolink.com [ecolink.com]
- 4. Page loading... [guidechem.com]
- 5. (2S,3R)-2,3-dichlorobutanol | C<sub>4</sub>H<sub>6</sub>Cl<sub>2</sub>O | CID 12203785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,3-Dichlorobutanol | C<sub>4</sub>H<sub>6</sub>Cl<sub>2</sub>O | CID 151306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,3-DICHLOROBUTANAL | 55775-41-2 [chemicalbook.com]
- 8. News - Making chemistry greener with solvent alternatives - University of Nottingham [nottingham.ac.uk]
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